

Safety, handling, and storage of (S)-(1-Chloropropyl)benzene

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Compound of Interest

Compound Name: (S)-(1-Chloropropyl)benzene

Cat. No.: B16355093

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An In-depth Technical Guide on the Safety, Handling, and Storage of (S)-(1-Chloropropyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and storage information for **(S)-(1-Chloropropyl)benzene**. The information compiled is intended for use by trained professionals in research and development settings. It is important to note that while this guide focuses on the (S)-enantiomer, much of the available safety and physical property data is for the racemic mixture or the unspecified compound "(1-Chloropropyl)benzene." Therefore, all procedures should be conducted with the assumption that the material possesses the hazards associated with the general class of chloropropylbenzenes.

Chemical Identification

Identifier	Value
IUPAC Name	(1S)-1-chloro-1-phenylpropane
Synonyms	(S)-(-)-1-Phenylpropyl chloride
CAS Number	Not available for the (S)-enantiomer. (934-11-2 for the racemic mixture)[1]
Molecular Formula	C ₉ H ₁₁ Cl[1][2]
Molecular Weight	154.64 g/mol [1]
Chemical Structure	(S)-(1-Chloropropyl)benzene

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for (1-Chloropropyl)benzene is as follows. It should be assumed that the (S)-enantiomer has the same classification.

GHS Pictograms:

 alt text

Signal Word: Warning[1]

Hazard Statements:[1]

- H227: Combustible liquid.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P261: Avoid breathing mist or vapors.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P235: Store in a well-ventilated place. Keep cool.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of (1-Chloropropyl)benzene. Data specific to the (S)-enantiomer is limited.

Property	Value	Source
Appearance	Light yellow liquid	[3]
Odor	No information available	[3]
Molecular Weight	154.637 g/mol	[2]
Boiling Point	Not available	
Melting Point	Not available	
Flash Point	Not available	
Density	Not available	
Solubility	The product is water soluble, and may spread in water systems.	[3]
LogP	3.37650	

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin and eyes.
- Do not breathe mist, vapors, or spray.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Take precautionary measures against static discharge.

Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.
- Store locked up.
- Incompatible materials include strong oxidizing agents and strong bases.

First-Aid Measures

- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
- In Case of Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops and persists.
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- If Swallowed: Clean mouth with water. Get medical attention.

Accidental Release Measures

- Ensure adequate ventilation.
- Use personal protective equipment.
- Remove all sources of ignition.
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Keep in suitable, closed containers for disposal.
- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.

Reactivity and Stability

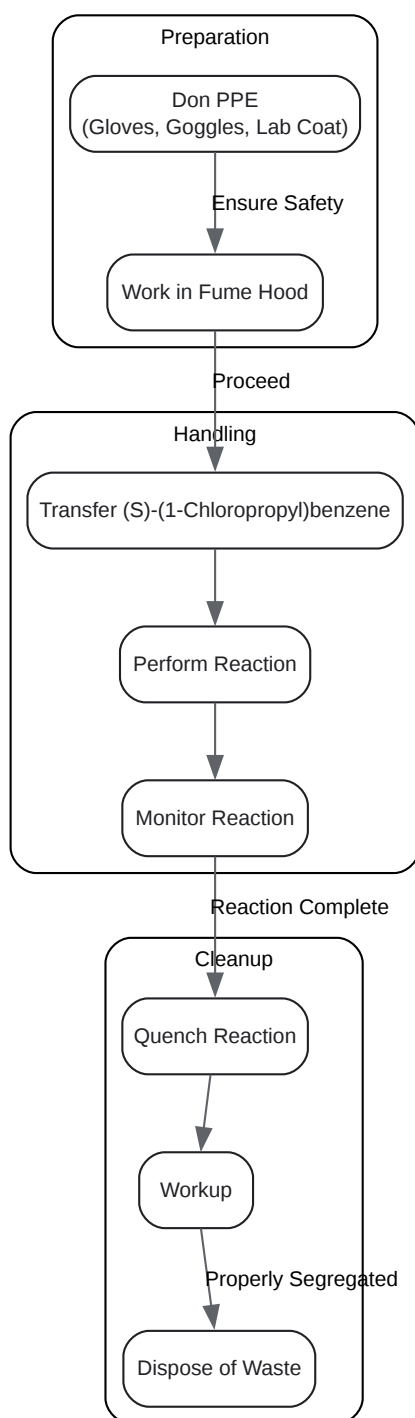
(S)-(1-Chloropropyl)benzene is a chiral alkyl halide. It is stable under recommended storage conditions. The presence of a chlorine atom on a benzylic carbon makes it susceptible to nucleophilic substitution and elimination reactions.

With a strong, non-nucleophilic base, **(S)-(1-Chloropropyl)benzene** will likely undergo an E2 elimination reaction to form propenylbenzene.^[4] The use of a strong, bulky base will favor elimination over substitution.

Experimental Protocols

General Handling Procedure

A general experimental workflow for handling **(S)-(1-Chloropropyl)benzene** in a laboratory setting.



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Caption: General laboratory workflow for handling **(S)-(1-Chloropropyl)benzene**.

Signaling Pathways and Logical Relationships

E2 Elimination of (S)-(1-Chloropropyl)benzene

The following diagram illustrates the E2 elimination reaction of (S)-(1-Chloropropyl)benzene with a strong base (B:).

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References

- 1. (1-Chloropropyl)benzene | C₉H₁₁Cl | CID 524241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzene, (1-chloropropyl) [webbook.nist.gov]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. brainly.com [brainly.com]
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